VU0360172 hydrochloride stability in solution for experiments

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Compound of Interest

Compound Name: *VU0360172 hydrochloride*

Cat. No.: *B584834*

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Technical Support Center: VU0360172 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and handling of **VU0360172 hydrochloride** in solution for experimental use. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the successful application of this compound in your research.

Frequently Asked Questions (FAQs)

Q1: What is **VU0360172 hydrochloride** and what is its mechanism of action?

VU0360172 hydrochloride is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 5 (mGlu5).[1] As a PAM, it does not activate the receptor on its own but enhances the receptor's response to the endogenous ligand, glutamate. It has an EC50 of 16 nM and a Ki of 195 nM.[1] This compound has shown antipsychotic-like activity in rodent models and has been studied for its potential in treating neurological and psychiatric disorders.

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Q2: What are the recommended solvents for dissolving **VU0360172 hydrochloride**?

VU0360172 hydrochloride is soluble in organic solvents such as dimethyl sulfoxide (DMSO) and ethanol. It is sparingly soluble in aqueous solutions. For most in vitro experiments, DMSO is the recommended solvent for preparing stock solutions.

Q3: How should I prepare a stock solution of **VU0360172 hydrochloride**?

To prepare a stock solution, dissolve **VU0360172 hydrochloride** in high-quality, anhydrous DMSO.[2][3] To aid dissolution, ultrasonic treatment may be necessary.[2][3] It is crucial to use newly opened or properly stored anhydrous DMSO, as hygroscopic DMSO can significantly impact solubility.[2] For detailed, step-by-step instructions, please refer to the Experimental Protocols section.

Q4: What are the recommended storage conditions for **VU0360172 hydrochloride** solutions?

Stock solutions of **VU0360172 hydrochloride** in DMSO should be aliquoted and stored at low temperatures to prevent degradation from repeated freeze-thaw cycles.[2] For short-term storage, -20°C is suitable for up to one month.[2] For long-term storage, -80°C is recommended for up to six months.[2] Always protect the solutions from light.[2][3]

Q5: Is **VU0360172 hydrochloride** stable in aqueous solutions for cell-based assays?

While **VU0360172 hydrochloride** has limited solubility in aqueous buffers, working solutions are typically prepared by diluting a DMSO stock solution into the aqueous experimental medium. The stability of the compound in your specific assay buffer and at your experimental temperature should be empirically determined. It is best practice to prepare fresh working solutions for each experiment from a frozen stock to minimize potential degradation.

Troubleshooting Guide

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Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	Solvent has absorbed water (DMSO is hygroscopic).	Use fresh, anhydrous DMSO. Ensure the stock solution is properly sealed and stored.
Exceeded solubility limit.	Do not exceed the maximum recommended concentrations (see solubility table).	
Inconsistent experimental results	Degradation of the compound due to improper storage.	Aliquot stock solutions to avoid repeated freeze-thaw cycles. Store at -80°C for long-term use and protect from light.
Instability in aqueous working solution.	Prepare fresh working solutions for each experiment. Minimize the time the compound is in aqueous buffer before use.	
Inaccurate concentration due to hydration of the solid compound.	Use the batch-specific molecular weight provided on the certificate of analysis for precise concentration calculations.	
Low or no compound activity	Incorrect preparation of the stock solution.	Ensure complete dissolution of the compound. Use of sonication can be helpful.[2][3]
Degradation of the compound.	Follow recommended storage conditions strictly.	

Data Presentation

Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	16.54	50
Ethanol	8.27	25

Note: The molecular weight of **VU0360172 hydrochloride** is 330.78 g/mol . Batch-specific molecular weights may vary due to hydration.

Recommended Storage Conditions for Stock Solutions

Storage Temperature	Duration	Additional Notes
-20°C	Up to 1 month[2]	Protect from light.[2]
-80°C	Up to 6 months[2]	Protect from light.[2]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh out the desired amount of **VU0360172 hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.3078 mg of the compound (based on a molecular weight of 330.78 g/mol).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the compound. For the example above, add 1 mL of DMSO.
- Dissolution: Vortex the solution thoroughly. If necessary, use an ultrasonic bath to ensure complete dissolution.[2][3] The solution should be clear.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in light-protecting tubes. Store the aliquots at -80°C for long-term storage.

Preparation of a Working Solution for In Vitro Experiments

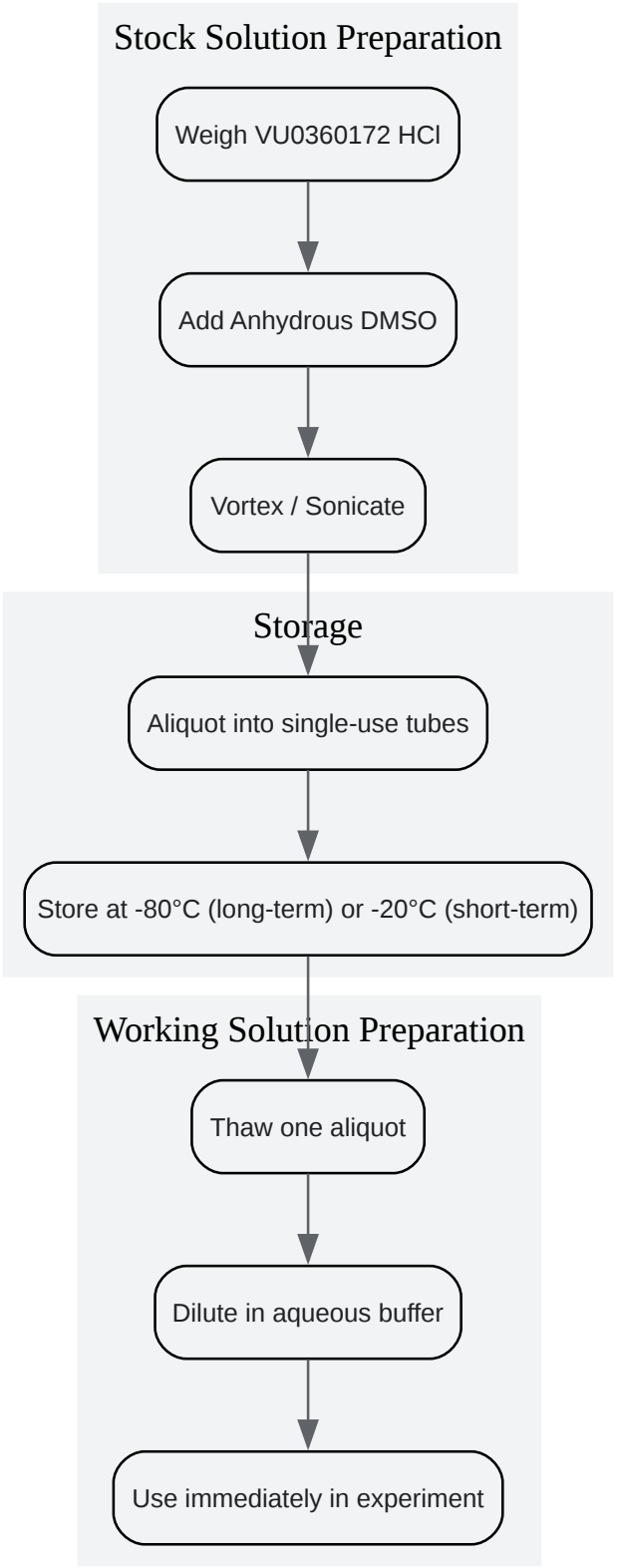
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- Thawing: Thaw a single aliquot of the **VU0360172 hydrochloride** DMSO stock solution at room temperature.
- Dilution: Serially dilute the stock solution in your experimental aqueous buffer to the final desired concentration. It is important to add the DMSO stock to the buffer and mix immediately to avoid precipitation. The final concentration of DMSO in the assay should be kept low (typically <0.1%) to avoid solvent effects on the cells.
- Use: Use the freshly prepared working solution immediately in your experiment.

Visualizations

Experimental Workflow for **VU0360172 Hydrochloride Solution Preparation**

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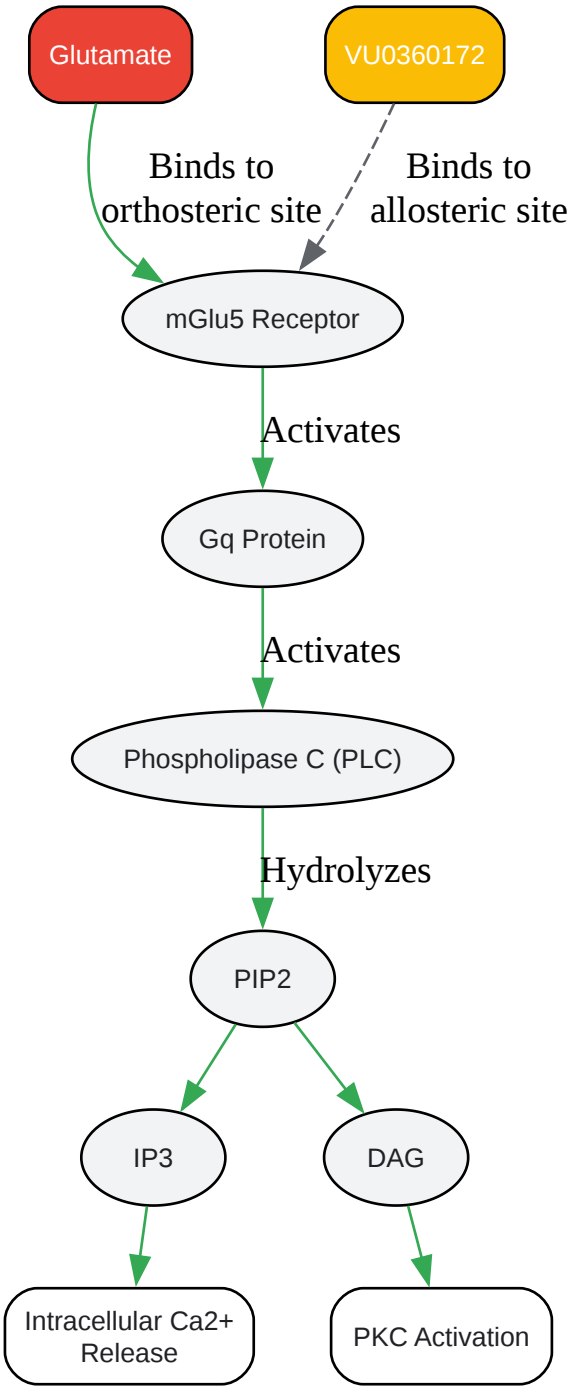


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Caption: Workflow for preparing and storing **VU0360172 hydrochloride** solutions.

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Signaling Pathway of mGlu5 Receptor Modulation



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Caption: Simplified mGlu5 receptor signaling pathway modulated by VU0360172.

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